

A Comparative Analysis of 4-Methoxybutan-1-ol: Experimental Data Versus Literature Values

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxybutan-1-ol

Cat. No.: B094083

[Get Quote](#)

For researchers, scientists, and drug development professionals, the accurate characterization of chemical compounds is paramount. This guide provides a direct comparison of experimentally determined physical properties of **4-Methoxybutan-1-ol** against established literature values. The following sections present a summary of quantitative data, detailed experimental protocols for key physical property measurements, and a visual representation of the experimental workflow.

Data Presentation: Physical Properties of 4-Methoxybutan-1-ol

A comprehensive review of published data for **4-Methoxybutan-1-ol** reveals the following physical properties. It is important to note that boiling points can vary significantly with atmospheric pressure.

Physical Property	Literature Value	Experimental Value
Boiling Point	66 °C at 7 mmHg[1][2]	Insert Experimental Data
131-133 °C[3]	Insert Experimental Data	
165.7 °C at 760 mmHg[4][5]	Insert Experimental Data	
180.20 °C[6]	Insert Experimental Data	
Density	0.906 g/cm ³ [4]	Insert Experimental Data
0.93 g/cm ³ [1][7][8]	Insert Experimental Data	
0.9735 g/cm ³ [6]	Insert Experimental Data	
Refractive Index	1.4190 - 1.4330[1][2]	Insert Experimental Data
1.4190 - 1.4235 @ 20°C[9]	Insert Experimental Data	
1.41[4]	Insert Experimental Data	

Experimental Protocols

The following are detailed methodologies for the key experiments cited to determine the physical properties of a liquid sample like **4-Methoxybutan-1-ol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This can be determined using several methods, including distillation or the capillary method.[10][11]

- Apparatus: A heating apparatus (e.g., hot plate with a paraffin oil bath), a thermometer, a test tube, and a capillary tube sealed at one end.[12]
- Procedure:
 - A small amount of the liquid is placed in the test tube.
 - The capillary tube is inverted and placed inside the test tube with its open end submerged in the liquid.

- The apparatus is heated gently, and the temperature is monitored.
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.[\[13\]](#)
- Heating is discontinued, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[10\]](#)[\[13\]](#)

Determination of Density

Density is the mass per unit volume of a substance.[\[14\]](#) For liquids, this is typically measured by determining the mass of a known volume.

- Apparatus: A precise analytical balance and a graduated cylinder or pycnometer.[\[14\]](#)
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured.[\[15\]](#)
 - A specific volume of the liquid is added to the graduated cylinder, and the volume is recorded.
 - The combined mass of the graduated cylinder and the liquid is measured.[\[15\]](#)
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume. The temperature of the liquid should also be recorded as density is temperature-dependent.[\[14\]](#)

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid.[\[16\]](#) It is a characteristic property that can be used for identification and purity assessment.[\[16\]](#)

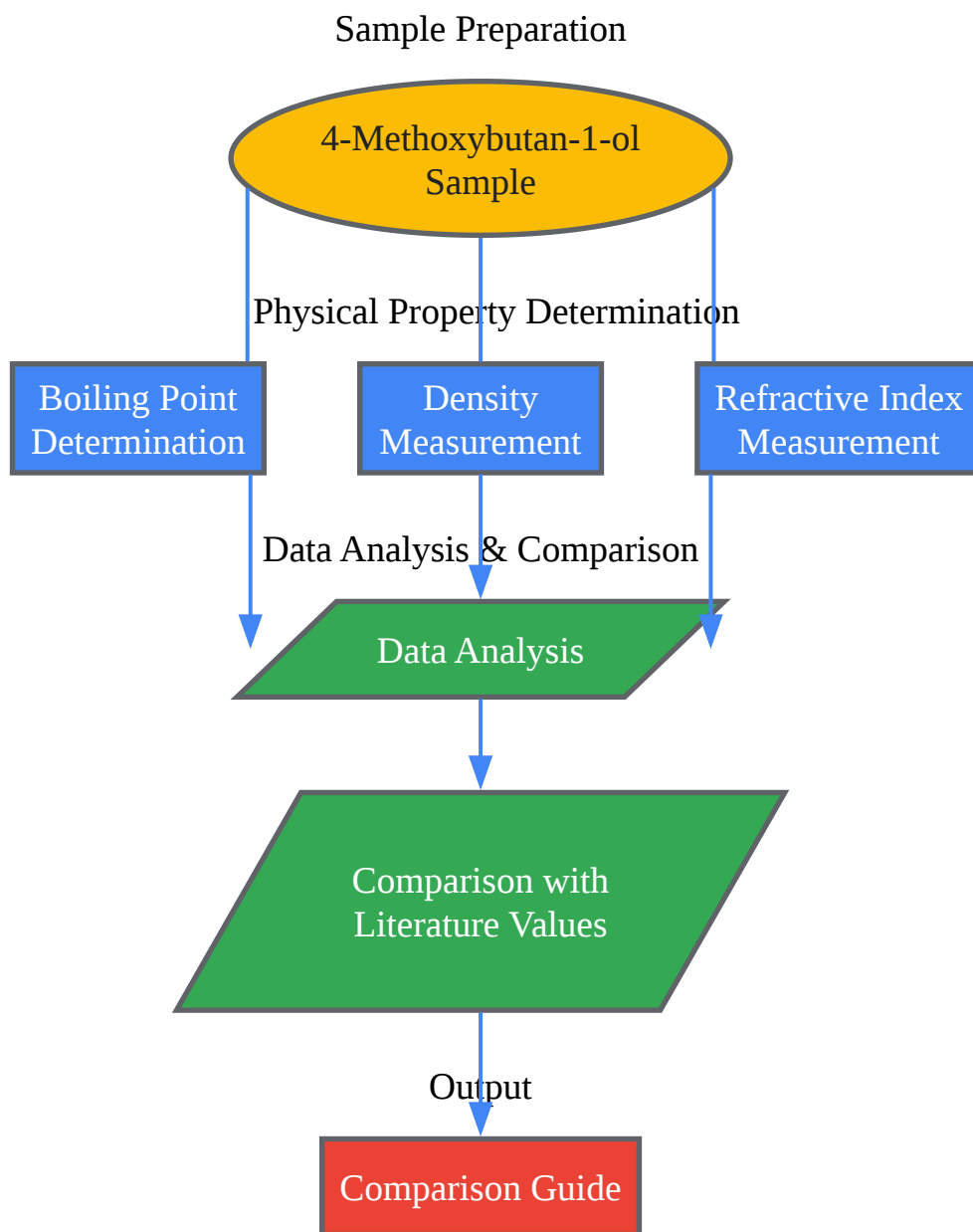
- Apparatus: An Abbe refractometer is a common instrument for this measurement. Alternatively, methods involving a Michelson interferometer or an optical spectrometer with a

hollow prism can be used.[\[17\]](#)[\[18\]](#)

- Procedure (using an Abbe refractometer):
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.
 - The temperature should be noted, as the refractive index is temperature-dependent.[\[16\]](#)

Mandatory Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of **4-Methoxybutan-1-ol**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining and comparing the physical properties of **4-Methoxybutan-1-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxy-1-butanol | 111-32-0 [chemicalbook.com]
- 2. 4-Methoxy-1-butanol CAS#: 111-32-0 [m.chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. 4-Methoxybutan-1-ol | lookchem [lookchem.com]
- 5. chemicalpoint.eu [chemicalpoint.eu]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. 4-Methoxy-1-butanol, 98+% | Fisher Scientific [fishersci.ca]
- 8. 4-methoxy-1-butanol [stenutz.eu]
- 9. 4-Methoxy-1-Butanol, 98+ %, Thermo Scientific Chemicals 5 g | Contact Us [thermofisher.com]
- 10. Video: Boiling Points - Concept [jove.com]
- 11. vernier.com [vernier.com]
- 12. byjus.com [byjus.com]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. athabascau.ca [athabascau.ca]
- 17. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Analysis of 4-Methoxybutan-1-ol: Experimental Data Versus Literature Values]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094083#cross-referencing-experimental-data-with-4-methoxybutan-1-ol-literature-values]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com